

# Pioneering Molybdenum Hexacarbonyl: A Historical and Technical Retrospective

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## Compound of Interest

Compound Name: Molybdenumhexacarbonyl

Cat. No.: B083779

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A deep dive into the late 19th and early 20th-century chemistry that brought molybdenum hexacarbonyl to light, this guide offers researchers, scientists, and drug development professionals a thorough understanding of the compound's discovery and early characterization. We detail the initial synthesis by Paul Schützenberger in 1891 and the subsequent, more comprehensive work of Walter Hieber and E. Romberg in 1935, providing insight into the foundational experimental techniques and quantitative data that shaped our understanding of this versatile molecule.

## Discovery and First Synthesis: The Work of Schützenberger (1891)

Molybdenum hexacarbonyl,  $\text{Mo}(\text{CO})_6$ , a coordination complex featuring a central molybdenum atom bonded to six carbon monoxide ligands, was first synthesized by the French chemist Paul Schützenberger in 1891. His pioneering work, published in the *Comptes Rendus*, marked the advent of molybdenum carbonyl chemistry.

## Experimental Protocol of Schützenberger

Schützenberger's method involved the reaction of molybdenum chlorides with carbon monoxide gas. While his original publication lacks the detailed step-by-step procedural format of modern chemical literature, the core of his experimental approach can be summarized as follows:

**Objective:** To prepare a compound of molybdenum and carbon monoxide.

Apparatus: A sealed tube apparatus capable of withstanding moderate pressure and temperature.

Reactants:

- Anhydrous molybdenum chloride (likely a mixture of chlorides, as purification methods of the time were less refined).
- Carbon monoxide gas, prepared and purified according to the methods available in the late 19th century.

Procedure:

- A sample of anhydrous molybdenum chloride was placed into a sealed glass tube.
- The tube was evacuated of air and filled with pure, dry carbon monoxide gas.
- The sealed tube was then heated. Although the precise temperature and duration were not specified in a manner consistent with modern reporting, it is understood that gentle heating was applied to initiate the reaction.
- Upon cooling, crystalline deposits of a new substance were observed. These were the first artificially produced crystals of molybdenum hexacarbonyl.

Observations: Schützenberger described the product as colorless, crystalline, and volatile. He noted its stability in air and its solubility in certain organic solvents. His initial analysis, remarkable for the era, correctly identified the presence of molybdenum and carbon monoxide.

## Refined Synthesis and Characterization: The Contribution of Hieber and Romberg (1935)

Over four decades after its initial discovery, the German inorganic chemists Walter Hieber and E. Romberg published a more detailed investigation into the synthesis and properties of molybdenum hexacarbonyl in the *Zeitschrift für anorganische und allgemeine Chemie*. Their work provided a more robust and reproducible synthetic method and offered the first significant quantitative data on the compound.

## Hieber and Romberg's Experimental Protocol: Reductive Carbonylation

Hieber and Romberg developed a method of reductive carbonylation, which remains the fundamental approach for the synthesis of many metal carbonyls today.

Objective: To develop a high-yield, reproducible synthesis of molybdenum hexacarbonyl and to characterize its physical properties.

Apparatus: A high-pressure autoclave, a new technology at the time, was crucial for this experimental work, allowing for reactions to be carried out at elevated pressures and temperatures safely.

Reactants:

- Molybdenum pentachloride ( $\text{MoCl}_5$ )
- A reducing agent (in their case, copper or silver metal)
- High-pressure carbon monoxide gas

Procedure:

- Molybdenum pentachloride and a metallic reducing agent were placed in a high-pressure autoclave.
- The autoclave was sealed and purged of air with carbon monoxide gas.
- The vessel was then pressurized with carbon monoxide to a high pressure (specific pressures varied but were often in the range of 100-200 atmospheres).
- The autoclave was heated to a temperature of approximately 200-250 °C.
- The reaction was allowed to proceed for several hours, during which the molybdenum pentachloride was reduced in the presence of carbon monoxide to form molybdenum hexacarbonyl.

- After cooling, the autoclave was carefully depressurized. The solid product was then purified by sublimation.

This method provided a significant improvement in yield and purity over Schützenberger's original approach.

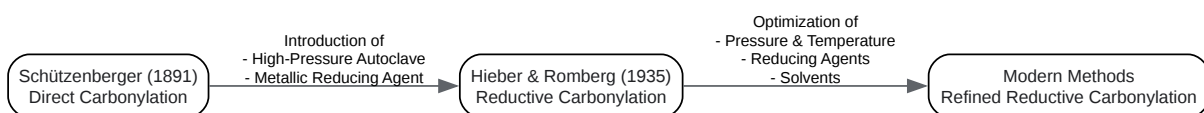
## Quantitative Data from Early Studies

The work of Hieber and Romberg provided the first reliable quantitative data for molybdenum hexacarbonyl. This information was critical for the subsequent development of its chemistry and applications.

Property	Reported Value (Hieber and Romberg, 1935)	Modern Accepted Value
Melting Point	Decomposes above 150 °C	150-151 °C (decomposes)
Boiling Point	Sublimes readily	156 °C
Vapor Pressure	Significant at room temperature	7.6 mmHg at 66 °C
Enthalpy of Sublimation	Not explicitly determined	69.9 kJ/mol
Density	Not reported	1.96 g/cm <sup>3</sup>

## Logical Progression of Synthesis Development

The evolution of the synthesis of molybdenum hexacarbonyl from Schützenberger's initial discovery to the more refined methods of Hieber and Romberg illustrates a clear progression in chemical experimental technique.



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Caption: Evolution of Molybdenum Hexacarbonyl Synthesis.

## Structural Representation and Bonding

The octahedral geometry of molybdenum hexacarbonyl, with the central molybdenum atom surrounded by six carbonyl ligands, was a significant area of interest.

Caption: Structure of Molybdenum Hexacarbonyl.

The discovery and early characterization of molybdenum hexacarbonyl laid the groundwork for the vast field of organometallic chemistry. The pioneering experimental work of Schützenberger and the subsequent systematic studies by Hieber and Romberg were instrumental in not only providing access to this important compound but also in developing the fundamental techniques for handling and studying air-sensitive, volatile metal carbonyls. These early contributions continue to be relevant to researchers in catalysis, materials science, and drug development who utilize molybdenum hexacarbonyl and its derivatives in their work.

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